

A Comprehensive Technical Guide to Tris(2-pyridylmethyl)amine (CAS 16858-01-8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tris(2-pyridylmethyl)amine*

Cat. No.: *B178826*

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Introduction

Tris(2-pyridylmethyl)amine, commonly abbreviated as TPA or TPMA, is a versatile tripodal tetradentate ligand with the chemical formula $C_{18}H_{18}N_4$.^{[1][2]} Its unique three-dimensional structure, featuring a central tertiary amine linked to three 2-pyridylmethyl arms, allows it to form stable complexes with a wide array of metal ions.^{[2][3]} This chelating property has made TPA a subject of significant interest and application in various fields of chemistry, including coordination chemistry, catalysis, and bioinorganic chemistry. This guide provides an in-depth overview of the core properties, synthesis, and applications of **Tris(2-pyridylmethyl)amine**.

Physicochemical and Spectroscopic Properties

Tris(2-pyridylmethyl)amine is typically a white to yellowish-pale brown solid that is soluble in polar organic solvents.^[1] Its fundamental properties are summarized in the tables below.

General Properties

Property	Value	Reference(s)
CAS Number	16858-01-8	[1][4][5][6]
Molecular Formula	C ₁₈ H ₁₈ N ₄	[1][2][4][5][7][8]
Molecular Weight	290.37 g/mol	[1][4][5][7][8][9]
Appearance	White to yellowish-pale brown solid	[1][5][6][9]
Melting Point	73-89 °C	[1][4][5][6][9]
Solubility	Soluble in polar organic solvents	[1][2]

Spectroscopic Data

Technique	Description	Reference(s)
¹ H NMR	Spectra are available for structural confirmation.	[10][11]
IR Spectroscopy	Infrared spectra show characteristic peaks for aromatic C-H (above 3000 cm ⁻¹) and aliphatic C-H (below 3000 cm ⁻¹) stretching, as well as aromatic C=C stretching in the 1500-1700 cm ⁻¹ region.	[12]
Mass Spectrometry	Available for molecular weight confirmation.	[3][13]

Synthesis of Tris(2-pyridylmethyl)amine

The most common and well-established method for the synthesis of TPA is through the alkylation of a primary amine with a suitable pyridylmethyl halide.[3][14]

Experimental Protocol: Alkylation of 2-(Aminomethyl)pyridine

A widely used procedure involves the reaction of 2-(aminomethyl)pyridine with 2-(chloromethyl)pyridine hydrochloride in the presence of a strong base.[\[5\]](#)[\[12\]](#)[\[15\]](#)

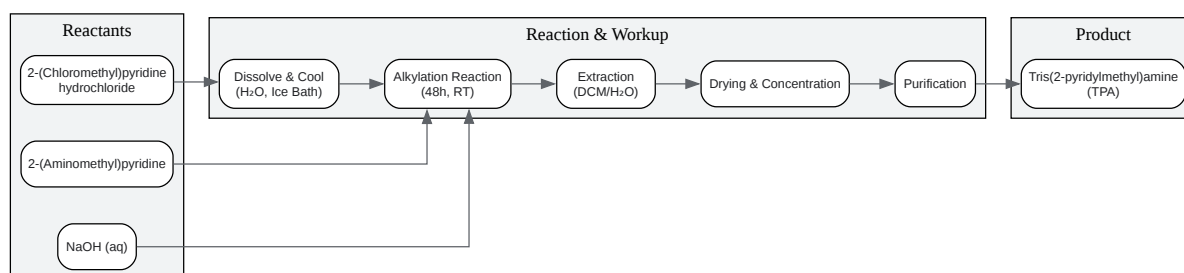
Materials:

- 2-(Chloromethyl)pyridine hydrochloride
- 2-(Aminomethyl)pyridine
- Sodium hydroxide (NaOH)
- Dichloromethane (CH_2Cl_2)
- Anhydrous sodium sulfate (Na_2SO_4)
- Petroleum ether
- Distilled water
- Ice bath

Procedure:

- Under a nitrogen atmosphere, dissolve 2-(chloromethyl)pyridine hydrochloride (2.0 g, 12.2 mmol) in 20 mL of distilled water in a 100 mL flask.[\[5\]](#)[\[15\]](#)
- Cool the flask in an ice bath.[\[5\]](#)[\[15\]](#)
- Slowly add a solution of NaOH (2.44 g, 61.0 mmol) dissolved in a minimal amount of distilled water.[\[5\]](#)[\[15\]](#)
- Add 2-(aminomethyl)pyridine (0.60 g, 5.54 mmol) and stir until the solution is homogeneous. The solution will turn red.[\[5\]](#)[\[15\]](#)

- Remove the ice bath and stir the reaction mixture at room temperature for 48 hours. The color will gradually change to brown, and a brown oil will precipitate.[5][15]
- Add 50 mL of dichloromethane to the reaction mixture and transfer to a separatory funnel.[5][15]
- Extract the aqueous layer with dichloromethane (3 x 50 mL).[5][15]
- Combine the organic layers, dry with anhydrous sodium sulfate, and concentrate under reduced pressure to obtain a brown oil.[5][15]
- Dry the oil under vacuum to yield a brown semi-solid.[5][15]
- Wash the semi-solid with a small amount of ether to obtain a brown solid.[5][15]
- Recrystallize from petroleum ether to obtain light yellow, needle-like crystals.[5][15]



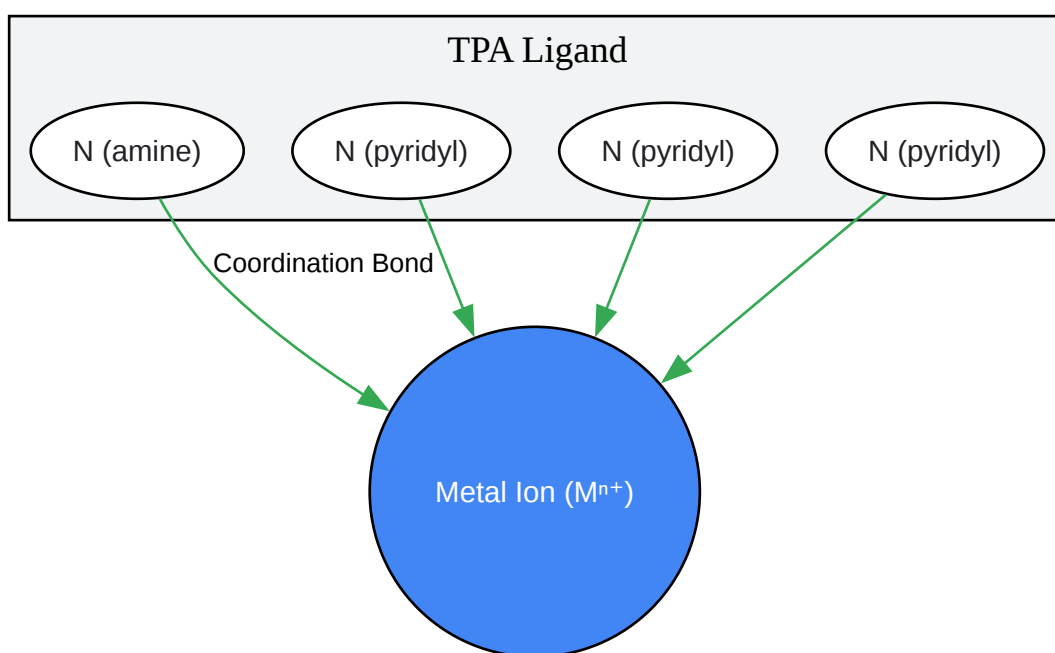
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Caption: Synthetic workflow for **Tris(2-pyridylmethyl)amine (TPA)**.

Coordination Chemistry

The defining characteristic of TPA is its function as a tripodal, tetradentate nitrogen donor ligand.[3] The central tertiary amine and the three pyridine nitrogen atoms act as donor sites, allowing TPA to chelate to a metal center.[2][3] This coordination typically results in the formation of five- or six-coordinate complexes, depending on the metal ion and the presence of other ligands.[3] While typically tetradentate, TPA can also exhibit tridentate coordination in some instances.[3][16]

The coordination of TPA to a metal ion can be represented as a fundamental donor-acceptor interaction.



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Caption: Coordination of TPA to a metal ion.

The synthesis of TPA metal complexes generally involves reacting the ligand with a suitable metal salt in an appropriate solvent.

Experimental Protocol: General Synthesis of a TPA-Metal Complex

This protocol describes a general method for the synthesis of cobalt(II) and zinc(II) complexes of TPA derivatives.[14]

Materials:

- **Tris(2-pyridylmethyl)amine** (or a derivative)
- Metal salt (e.g., $\text{Zn}(\text{ClO}_4)_2 \cdot 6\text{H}_2\text{O}$ or $\text{Co}(\text{ClO}_4)_2 \cdot 6\text{H}_2\text{O}$)
- Acetonitrile
- Diethyl ether

Procedure:

- Dissolve the TPA ligand (0.15 mmol) and the metal salt (0.15 mmol) in acetonitrile (3 mL).
[\[14\]](#)
- Stir the solution for 1 hour at room temperature.[\[14\]](#)
- Carefully add diethyl ether (10 mL) to the reaction flask to induce precipitation.[\[14\]](#)
- After a few hours, filter the resulting precipitate and dry it under vacuum to afford the desired metal complex.[\[14\]](#)

Applications

The unique chelating properties of TPA have led to its use in a variety of applications.

- **Catalysis:** TPA and its derivatives are widely used as ligands in atom transfer radical polymerization (ATRP), a controlled polymerization technique.[\[1\]](#)[\[6\]](#)[\[16\]](#) Copper complexes of TPA are particularly effective catalysts for this process.[\[16\]](#) Cobalt complexes of TPA have been investigated for their potential in the hydrogen evolution reaction (HER).[\[14\]](#)
- **Bioinorganic Chemistry:** TPA is frequently employed to create model complexes that mimic the active sites of metalloenzymes.[\[16\]](#) This allows for the study of reaction mechanisms and the electronic structures of these biological catalysts. For example, TPA has been used to model the active sites of copper-containing enzymes involved in oxygen activation.[\[16\]](#)
- **Supramolecular Chemistry and Sensing:** The ability of TPA to bind to metal ions has been exploited in the development of sensors.[\[3\]](#)[\[17\]](#) Zinc(II) complexes of TPA have been

extensively used in chiral sensing applications.[14][17] Modifications to the TPA structure can enhance its solubility and fluorescence properties, making it suitable for the detection of specific metal ions.[3]

Safety Information

Tris(2-pyridylmethyl)amine is harmful if swallowed.[4] It can also cause skin and serious eye irritation.[6] Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this compound. All work should be conducted in a well-ventilated area. For detailed safety information, refer to the Safety Data Sheet (SDS).[18]

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to Tris(2-pyridylmethyl)amine (CAS 16858-01-8)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b178826#tris-2-pyridylmethyl-amine-cas-number-16858-01-8-properties]

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